

# An In-depth Technical Guide to IR-775 Chloride: Properties, and Applications

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## Compound of Interest

Compound Name: IR-775 chloride

CAS No.: 199444-11-6

Cat. No.: B1148869

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the fundamental chemical and physical properties of **IR-775 chloride**, a near-infrared (NIR) cyanine dye. Understanding these core characteristics is paramount for its effective application in various research and development fields, including fluorescence imaging, in vivo tracking, and as a photosensitizer.

## Core Molecular and Physical Attributes

**IR-775 chloride** is a complex organic molecule notable for its strong absorption and fluorescence in the near-infrared spectrum. Its fundamental properties are summarized below.

### Molecular Formula and Weight

The chemical identity of **IR-775 chloride** is defined by its molecular formula and weight, which are critical for stoichiometric calculations in experimental protocols.

- Molecular Formula:  $C_{32}H_{36}Cl_2N_2$  [1][2][3]
- Molecular Weight: 519.55 g/mol [2][3][4]

### Chemical Structure and Nomenclature

The intricate structure of **IR-775 chloride** dictates its spectral properties and reactivity.

- IUPAC Name: (2E)-2-[(2E)-2-[2-chloro-3-[(E)-2-(1,3,3-trimethylindol-1-ium-2-yl)ethenyl]cyclohex-2-en-1-ylidene]ethylidene]-1,3,3-trimethylindole chloride[1]
- CAS Number: 199444-11-6[1][2][4]

Synonyms for **IR-775 chloride** include: 2-[2-[2-Chloro-3-[2-(1,3-dihydro-1,3,3-trimethyl-2H-indol-2-ylidene)-ethylidene]-1-cyclohexen-1-yl]-ethenyl]-1,3,3-trimethyl-3H-indolium chloride[2][3][5].

## Physicochemical and Spectroscopic Properties

The utility of **IR-775 chloride** in research is primarily due to its distinct physicochemical and spectral characteristics.

Property	Value	Source(s)
Physical Appearance	Green to dark green powder/crystal	[3][5]
Melting Point	208-215 °C	[2]
Maximum Absorption ( $\lambda_{max}$ )	775 nm (in Methanol)	[3]
Molar Extinction Coefficient	min. 240,000 (in Methanol at 772.0 to 777.0 nm)	[3][5]

## Experimental Workflow: Preparation of IR-775 Chloride for In Vitro Fluorescence Imaging

The following is a generalized workflow for preparing and utilizing **IR-775 chloride** for fluorescence microscopy applications. The causality behind each step is explained to ensure experimental integrity.



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